

Essential Safety and Operational Protocols for Handling Dimesitylmethane

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Compound of Interest

Compound Name: Dimesitylmethane

Cat. No.: B1581528

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This document provides immediate, essential safety and logistical information for handling **Dimesitylmethane**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Chemical and Physical Properties

A comprehensive understanding of **Dimesitylmethane**'s properties is the foundation of its safe handling.

Property	Value
CAS Number	733-07-3[1]
Molecular Formula	C ₁₉ H ₂₄ [1]
Molecular Weight	252.40 g/mol [1]
Appearance	White solid[1]
Melting Point	129 - 131 °C (264.2 - 267.8 °F)[1]
Water Solubility	Low[1]
Odor	No information available[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Dimesitylmethane** to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Standard
Eye Protection	Safety glasses with side-shields or chemical goggles.	EN 166 (EU) or ANSI Z87.1 (US)
Hand Protection	Chemical-resistant gloves (e.g., Neoprene, Nitrile rubber). Breakthrough time and glove thickness should be confirmed with the manufacturer's recommendations. [1]	EN 374 [1]
Body Protection	Long-sleeved clothing or a lab coat.	N/A
Respiratory Protection	Not required under normal use conditions with adequate ventilation. For large-scale use, emergencies, or if dust formation is significant, a NIOSH/MSHA or European Standard EN 136 approved respirator with a particle filter is recommended. [1]	NIOSH/MSHA or EN 136/149 [1]

Operational Handling and Storage

Adherence to proper handling and storage protocols is critical for maintaining a safe laboratory environment.

Handling:

- Work in a well-ventilated area to avoid the accumulation of dust.[\[1\]](#)

- Avoid the formation of dust during handling.[\[1\]](#)
- Prevent contact with skin, eyes, and clothing by wearing the appropriate PPE.[\[1\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)
- Wash hands thoroughly after handling.

Storage:

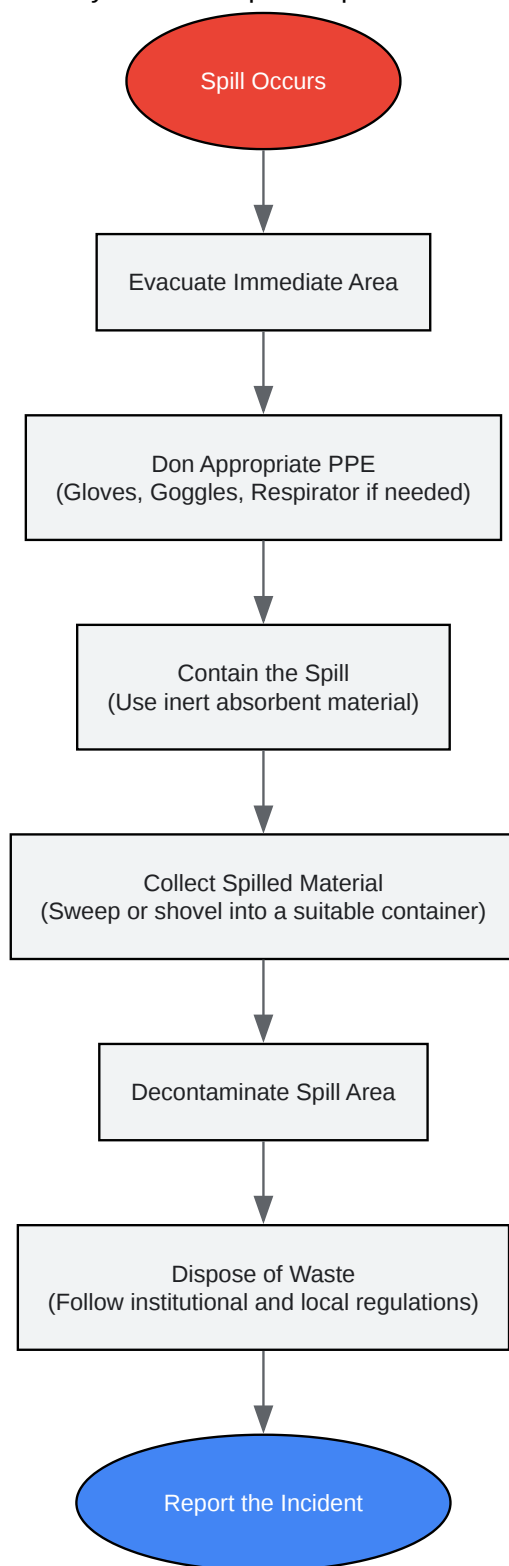
- Keep containers tightly closed.[\[1\]](#)
- Store in a dry and well-ventilated place.[\[1\]](#)

Spill Management and Disposal Plan

In the event of a spill, a clear and immediate response is necessary to contain the material and mitigate any potential hazards.

Spill Response Workflow:

Dimesitylmethane Spill Response Protocol

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Dimesitylmethane Spill Response Workflow

Disposal:

- Spilled material should be swept up and shoveled into suitable, labeled containers for disposal.^[1]
- Dimesitylmethane** should not be released into the environment.^[1]
- Dispose of the chemical waste in accordance with all applicable federal, state, and local regulations.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of accidental exposure.

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention if irritation persists. ^[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur. ^[1]
Inhalation	Remove to fresh air. Get medical attention if symptoms occur. ^[1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. ^[1]

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References

- 1. WERCS Studio - Application Error [assets.thermofisher.com]
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